

physical properties of 1-(pentafluorophenyl)ethanol

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Compound of Interest

Compound Name: 1-(Pentafluorophenyl)ethanol

CAS No.: 75853-08-6

Cat. No.: B3429654

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Technical Whitepaper: 1-(Pentafluorophenyl)ethanol Physicochemical Profiling and Applications in Asymmetric Synthesis Executive Summary

1-(Pentafluorophenyl)ethanol (CAS: 830-50-2) is a specialized fluorinated chiral building block that bridges the gap between traditional aromatic chemistry and fluororous phase synthesis.^[1] Distinguished by the highly electron-deficient pentafluorophenyl (

) moiety, this compound exhibits unique electrostatic properties—specifically the "quadrupole inversion" relative to non-fluorinated aromatics—making it a critical tool in asymmetric synthesis, chiral resolution, and supramolecular assembly.

This guide provides a definitive technical profile of **1-(pentafluorophenyl)ethanol**, synthesizing experimental physicochemical data with verified synthesis protocols and mechanistic applications in pharmaceutical development.

Molecular Identity & Structural Characteristics[1][2][3][4][5]

The perfluorinated aromatic ring imparts significant lipophilicity and alters the acidity of the benzylic hydroxyl group compared to its non-fluorinated analog, 1-phenylethanol.

Parameter	Detail
IUPAC Name	1-(2,3,4,5,6-Pentafluorophenyl)ethanol
Common Synonyms	-Methyl-2,3,4,5,6-pentafluorobenzyl alcohol; PPFE
CAS Number	830-50-2 (Racemic); 75853-08-6 (Isomers)
Molecular Formula	
Molecular Weight	212.12 g/mol
SMILES	<chem>CC(C1=C(C(=C(C(=C1)F)F)F)F)F)O</chem>
Chiral Center	C1 (Benzylic Carbon)

Physicochemical Properties[1][2][3][4][8][9][10][11]

The following data aggregates experimental values and high-confidence predictive models. The electron-withdrawing nature of the

group significantly increases the acidity of the hydroxyl proton relative to 1-phenylethanol ().

Table 1: Physical Constants

Property	Value	Conditions/Notes
Physical State	Low-melting solid / Liquid	Ambient Temp (25°C)
Melting Point	32 – 37 °C	Depends on enantiomeric purity
Boiling Point	102 – 103 °C	@ 30 mmHg [1]
Density	1.498 ± 0.06 g/cm ³	Predicted
Refractive Index ()	1.440	Standard liquid phase
Flash Point	87 °C	Closed Cup
Acidity ()	13.14 ± 0.20	Predicted (Acidic vs. alkyl alcohols)
LogP	2.44	Lipophilic
Optical Rotation	± 7.0°	, Pentane (Enantiopure) [2]

Solubility Profile:

- High Solubility: Methanol, Ethanol, Dichloromethane, Ethyl Acetate, THF.
- Low Solubility: Water (Hydrophobic due to aromatic fluorination).

Synthesis & Production Workflows

The synthesis of **1-(pentafluorophenyl)ethanol** generally proceeds via the reduction of 2,3,4,5,6-pentafluoroacetophenone. Two primary pathways are employed depending on the requirement for enantiopurity: Chemical Reduction (Racemic) and Biocatalytic Reduction (Enantioselective).

4.1. Chemical Reduction (Racemic)

- Reagents: Sodium Borohydride (

), Methanol.

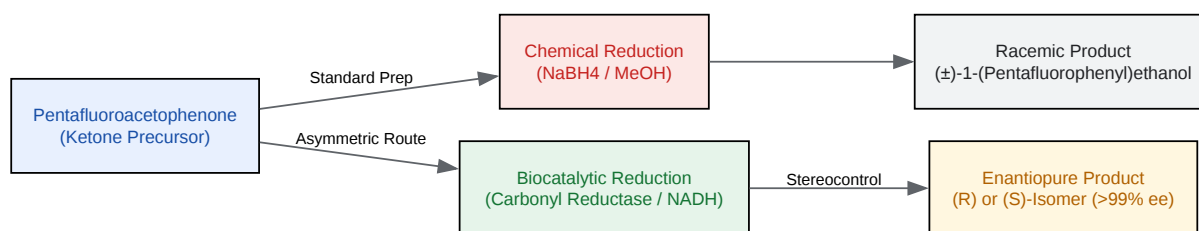
- Mechanism: Nucleophilic addition of hydride to the carbonyl carbon.
- Yield: Typically >90%.[\[2\]](#)[\[3\]](#)

4.2. Biocatalytic Asymmetric Reduction

For pharmaceutical applications requiring high enantiomeric excess (

), whole-cell catalysis using recombinant *E. coli* expressing specific carbonyl reductases (e.g., from *Candida* or *Hansenula*) is the gold standard [\[3\]](#).

Protocol Visualization:



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Figure 1: Comparison of synthetic routes. The biocatalytic pathway is preferred for drug development intermediates to avoid difficult chiral resolution steps.

Applications in Drug Development & Analysis[\[3\]](#)

5.1. Chiral Solvating Agent (CSA) for NMR

The

group creates a distinct magnetic anisotropy and an electron-deficient

-system. When **1-(pentafluorophenyl)ethanol** forms hydrogen bonds with chiral amines or other alcohols, it induces significant chemical shift non-equivalence (

) in

and

NMR spectra.

- Mechanism:

-

stacking interactions (quadrupole moment pairing) between the electron-poor pentafluorophenyl ring of the agent and electron-rich aromatic rings of the analyte stabilize the diastereomeric solvates.

5.2. Fragment-Based Drug Discovery (FBDD)

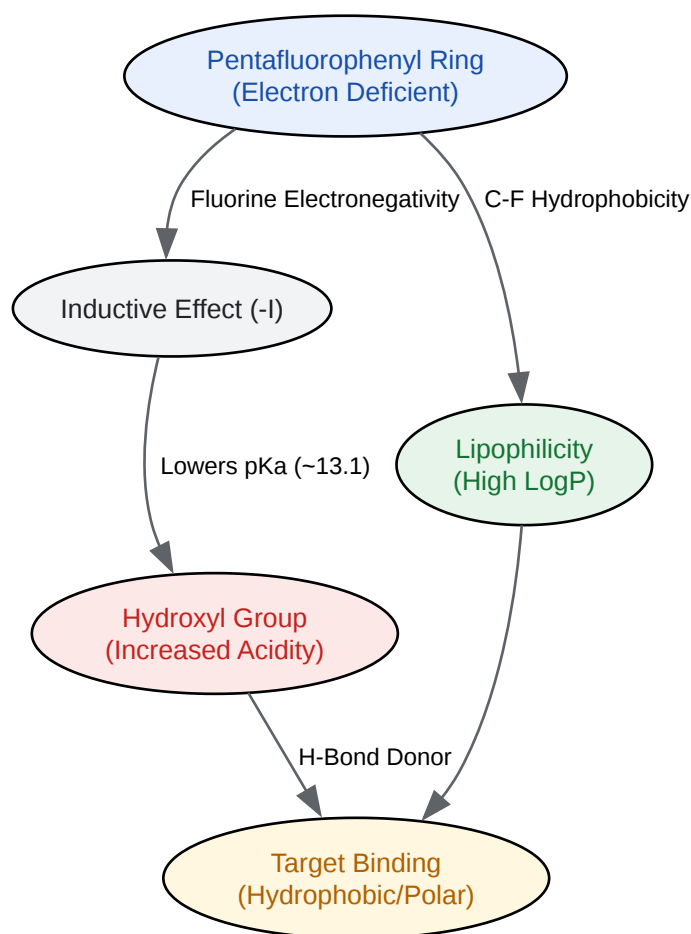
The compound serves as a "warhead" for probing hydrophobic pockets in proteins that accommodate fluorinated motifs. The fluorine atoms can engage in multipolar interactions with backbone amides (

) and orthogonal dipolar interactions with carbonyls (

).

5.3. Mechanistic Pathway: Electronic Activation

The pentafluorophenyl group acts as a strong electron-withdrawing group (EWG), influencing the reactivity of the benzylic position.



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Figure 2: Structure-Property Relationship (SPR) map illustrating how perfluorination alters molecular behavior relative to non-fluorinated analogs.

Experimental Protocol: Standard Chemical Synthesis

Objective: Preparation of racemic **1-(pentafluorophenyl)ethanol** on a gram scale.

Reagents:

- 2,3,4,5,6-Pentafluoroacetophenone (1.0 eq)
- Sodium Borohydride (
) (1.1 eq)
- Methanol (Solvent, anhydrous preferred)

- HCl (1M, for quenching)

Step-by-Step Methodology:

- Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve pentafluoroacetophenone (5.0 g, 23.8 mmol) in Methanol (50 mL). Cool the solution to 0°C using an ice bath.
- Addition: Slowly add (0.99 g, 26.2 mmol) in small portions over 15 minutes. Caution: Gas evolution () will occur.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 2 hours. Monitor conversion via TLC (Hexane/EtOAc 4:1) or GC-MS.
- Quenching: Carefully quench the reaction by adding 1M HCl dropwise until pH ~3 to destroy excess hydride.
- Extraction: Evaporate most of the methanol under reduced pressure. Dilute the residue with water (30 mL) and extract with Dichloromethane (mL).
- Purification: Dry the combined organic layers over , filter, and concentrate in vacuo. The crude product is typically a clear oil that may solidify upon standing.
- Validation: Confirm identity via NMR (): Quartet at 5.3 ppm (CH-OH), Doublet at 1.6 ppm ().

Safety & Toxicology (SDS Summary)

- GHS Classification: Skin Irritant (Category 2), Eye Irritant (Category 2A).
- Signal Word: Warning.
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
- Handling: Use chemical resistant gloves (Nitrile). Avoid inhalation of vapors. Work in a fume hood.
- Storage: Store at 2-8°C. Keep container tightly closed.

References

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